

Measuring PNU-142300 Concentrations in Patient Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: PNU 142300

Cat. No.: B610150

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Introduction

PNU-142300 is a primary metabolite of the oxazolidinone antibiotic linezolid. Monitoring its concentration in patients is crucial for understanding the drug's metabolism, assessing potential toxicity, and optimizing therapeutic regimens, particularly in specific patient populations such as those with renal impairment. These application notes provide detailed protocols for the quantification of PNU-142300 in human plasma and serum using Ultra-Performance Liquid Chromatography (UPLC) coupled with either UV detection or tandem mass spectrometry (MS/MS).

Analytical Methods

Two primary methods have been validated for the quantification of PNU-142300 in biological matrices:

- **UPLC with UV Detection:** A robust and widely available method suitable for therapeutic drug monitoring.
- **UPLC-MS/MS:** Offers higher sensitivity and specificity, making it ideal for pharmacokinetic studies and analyses requiring lower limits of quantification.

Application Note 1: Quantification of PNU-142300 in Human Plasma by UPLC-UV

This method allows for the simultaneous determination of linezolid and its metabolites, PNU-142300 and PNU-142586.

Experimental Protocol

1. Sample Preparation (Protein Precipitation)

- To a 100 μ L aliquot of human plasma, add 200 μ L of acetonitrile.
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 13,000 rpm for 5 minutes.
- Collect the supernatant for analysis.

2. UPLC Conditions

- Column: ACQUITY UPLC HSS T3 column
- Mobile Phase: Isocratic elution with a suitable mobile phase (specifics to be optimized based on laboratory conditions)
- Flow Rate: 0.40 mL/min
- Column Temperature: 40°C
- Detection: UV at 254 nm
- Internal Standard: p-Toluic acid

3. Calibration and Quality Control

- Prepare calibration standards by spiking blank plasma with known concentrations of PNU-142300.

- The calibration curve for PNU-142300 is linear in the range of 0.2 to 20.0 µg/mL.[1][2]
- Prepare Quality Control (QC) samples at low, medium, and high concentrations to validate the assay.

Data Presentation

Table 1: UPLC-UV Method Validation Parameters for PNU-142300 Quantification

Parameter	Result
Linearity Range	0.2 - 20.0 µg/mL[1][2]
Coefficient of Determination (r ²)	> 0.9996[1][2]
Intra-assay Accuracy	93.59 – 106.86%[1]
Inter-assay Accuracy	89.49 – 109.51%[1]
Intra-assay Precision (RSD%)	< 2.0%[1]
Inter-assay Precision (RSD%)	< 4.0%[1]

Table 2: Stability of PNU-142300 in Plasma Samples[1]

Stability Condition	Residual Rate
Three Freeze-Thaw Cycles	87.2 - 89.3%
Long-term at -30°C	89.2 - 90.5%

Application Note 2: High-Sensitivity Quantification of PNU-142300 in Human Serum by UPLC-MS/MS

This method is highly sensitive and specific, making it suitable for detailed pharmacokinetic and toxicokinetic studies.

Experimental Protocol

1. Sample Preparation (Protein Precipitation)

- To a serum sample, add acetonitrile for protein precipitation.[3]
- Vortex and centrifuge to separate the supernatant.

2. UPLC-MS/MS Conditions

- Column: Waters Acquity UPLC BEH C18 (2.1 mm × 50 mm, 1.7 μm)[3]
- Mobile Phase: Gradient elution with water containing 0.1% formic acid and acetonitrile.[3]
- Flow Rate: 0.40 mL/min[3]
- Column Temperature: 40°C[4]
- Autosampler Temperature: 10°C[4]
- Detection: Triple quadrupole tandem mass spectrometer in positive ion mode.[4]
- Ionization Mode: Electrospray Ionization (ESI)
- Detection Mode: Multiple Reaction Monitoring (MRM)[3][4]
- MRM Transition: m/z 369.96 → 327.98 for PNU-142300[3][4]
- Internal Standard: Tedizolid (m/z 370.98 → 342.99)[3][4]

3. Calibration and Quality Control

- The calibration curve for PNU-142300 is linear in the range of 0.05 to 100 μg/mL.[3][4]
- Validate the assay with QC samples at multiple concentration levels.

Data Presentation

Table 3: UPLC-MS/MS Method Validation Parameters for PNU-142300 Quantification

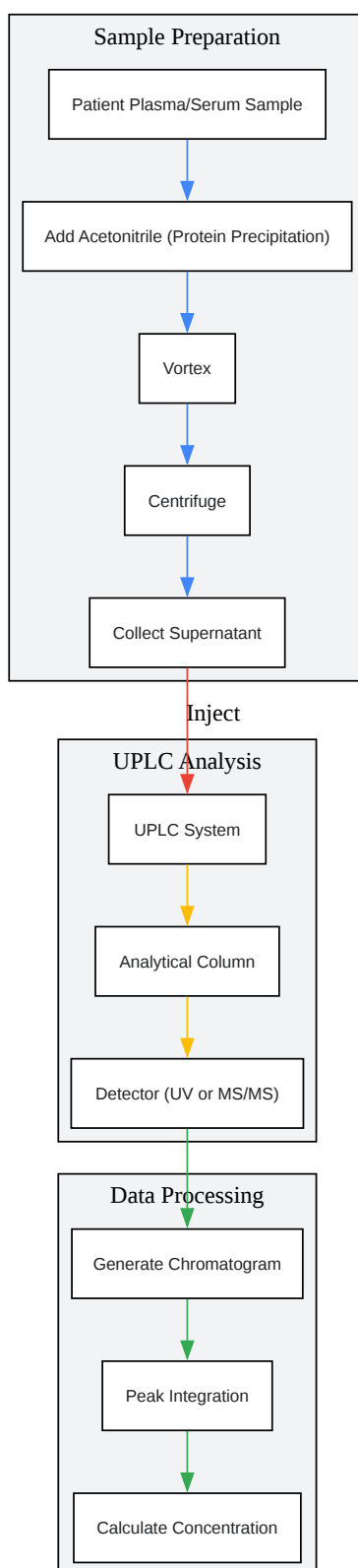
Parameter	Result
Linearity Range	0.05 - 100 µg/mL[3][4]
Precision (Intra- and Inter-day)	< 14.2%[3][4]
Accuracy (Intra- and Inter-day)	-9.7 to 12.8%[3][4]

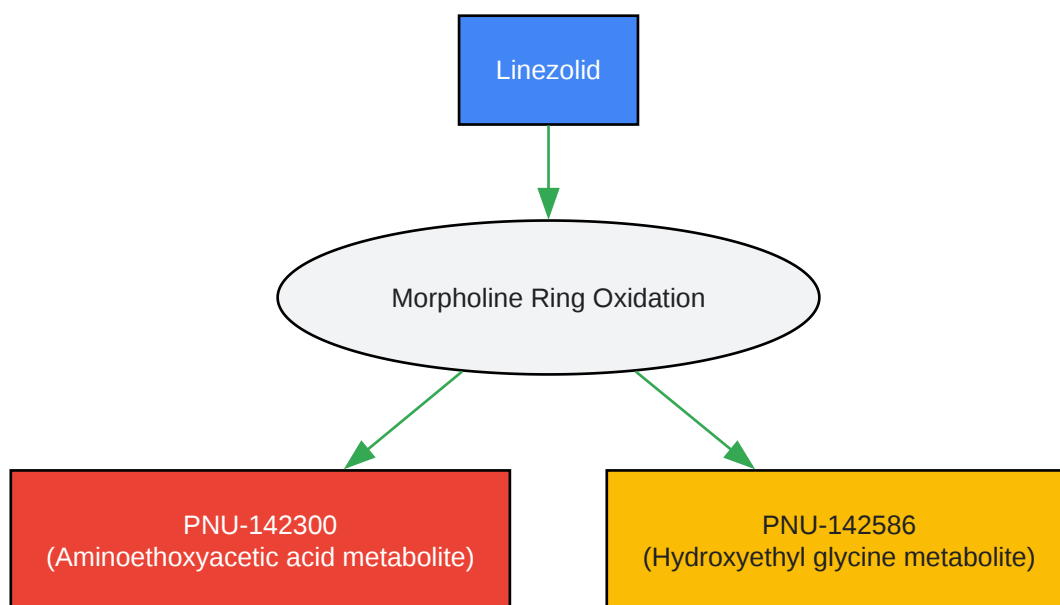
Table 4: PNU-142300 Concentrations in Patients with Varying Renal Function[4]

eGFR Group (ml/min/1.73 m²)	Median PNU-142300 Concentration (µg/mL)	Fold Increase vs. Group A
Group A (≥ 90)	-	-
Group B (60-89)	-	1.72
Group C (30-59)	-	3.85
Group D (15-29)	-	7.32
Group E (< 15)	-	3.87

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the analysis of PNU-142300 in patient samples.





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- To cite this document: BenchChem. [Measuring PNU-142300 Concentrations in Patient Samples: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at:

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